

Tanegoside in Tinospora sinensis: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Tanegoside

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Introduction

Tinospora sinensis, a member of the Menispermaceae family, is a climbing shrub with a long history of use in traditional medicine across Asia for treating a variety of ailments, including rheumatism, inflammation, and diabetes.[1][2] Modern scientific inquiry has identified a diverse array of bioactive compounds within this plant, including alkaloids, terpenoids, lignans, and glycosides, which are believed to contribute to its therapeutic properties.[3][4] Among these constituents, the lignan glycoside **Tanegoside** has emerged as a molecule of interest for its potential pharmacological activities. This technical guide provides a comprehensive overview of **Tanegoside** from Tinospora sinensis, focusing on its chemical properties, established experimental protocols for its study, and its known biological activities, with a particular emphasis on the underlying signaling pathways.

Chemical Profile of Tanegoside

Tanegoside is a lignan glucoside that has been isolated from the stems of Tinospora sinensis. [5] Its chemical structure and properties are fundamental to understanding its biological function and for developing analytical methods for its detection and quantification.

Table 1: Chemical and Physical Properties of **Tanegoside**

Property	Value	Source
Systematic Name	β -D-Glucopyranoside, (S)-(4-hydroxy-3-methoxyphenyl) [(3S,4R,5S)-tetrahydro-5-(4-hydroxy-3-methoxyphenyl)-4-(hydroxymethyl)-3-furanyl]methyl	[1]
Molecular Formula	C ₂₆ H ₃₄ O ₁₂	[1]
Molecular Weight	538.55 g/mol	[1]

Note: A 2D chemical structure diagram for **Tanegoside** is not readily available in the public domain. The systematic name provides a textual representation of its structure.

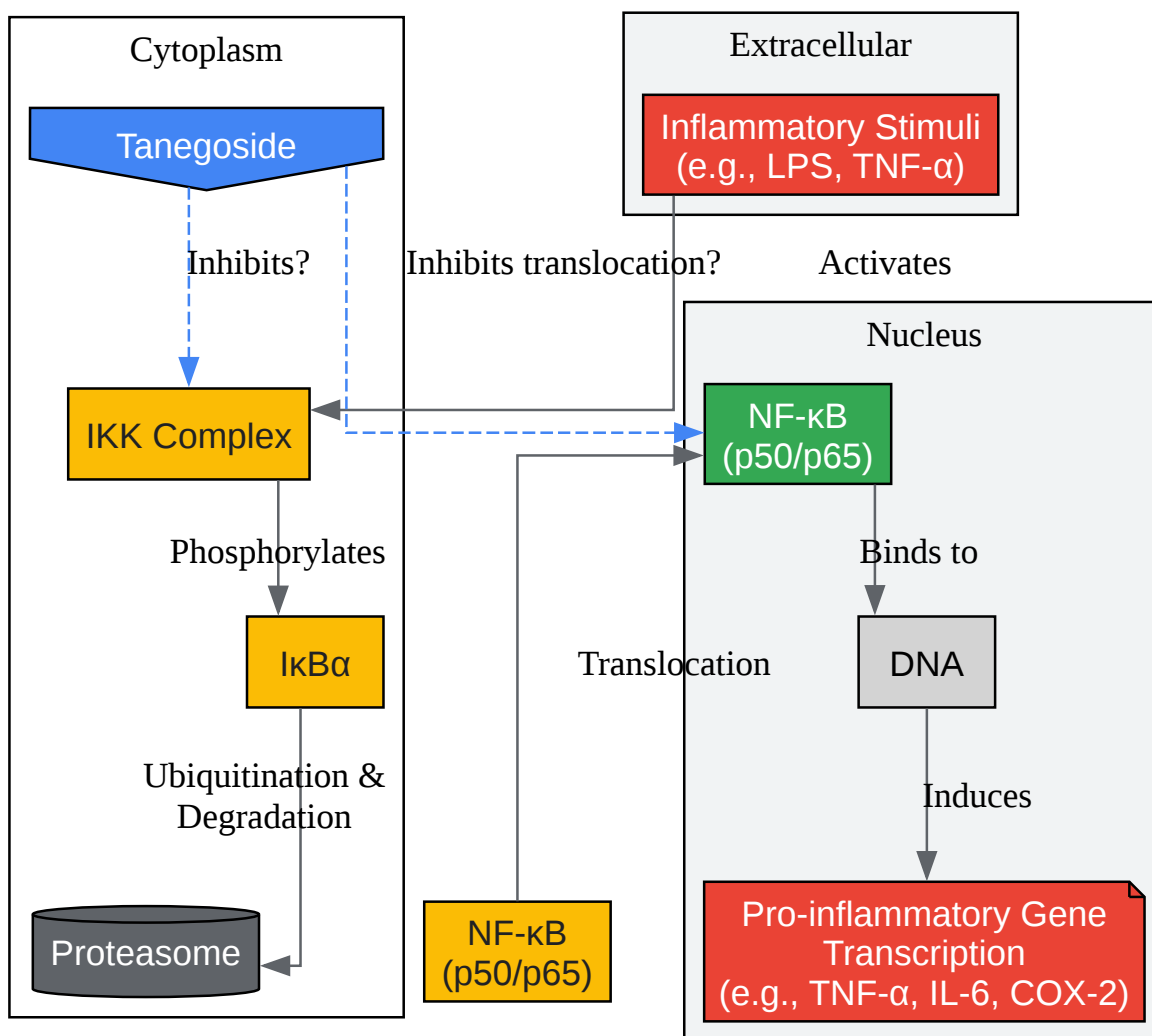
Experimental Protocols

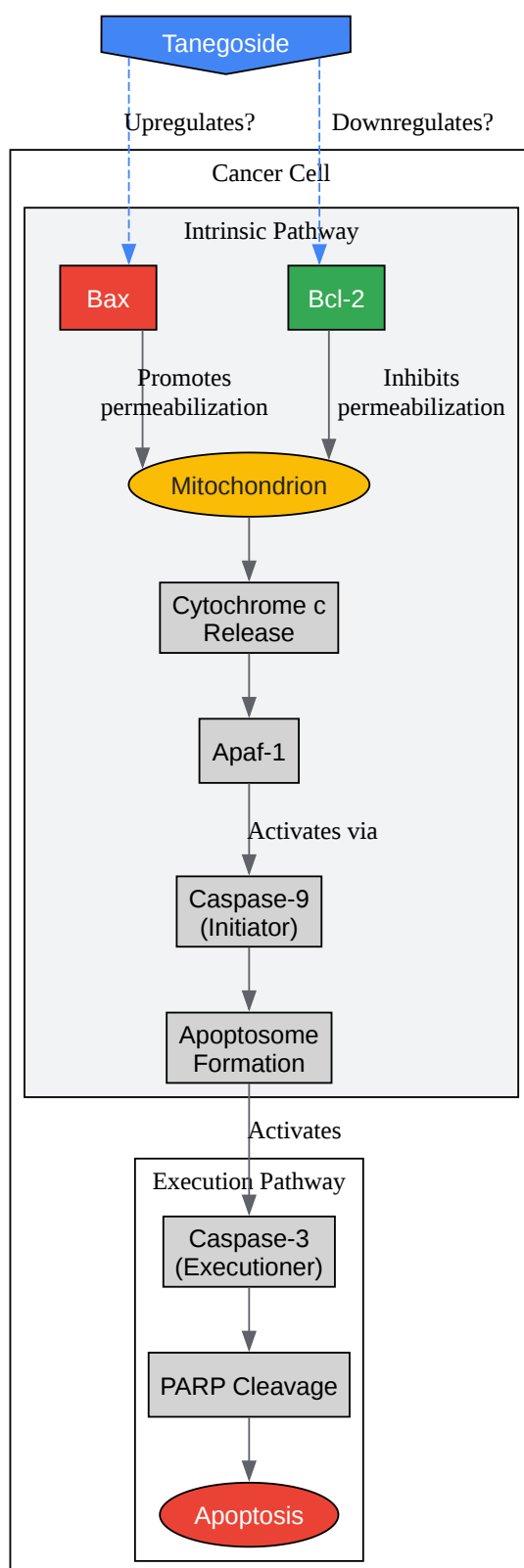
Detailed experimental protocols are essential for the consistent and reproducible investigation of **Tanegoside**. The following sections outline methodologies for its extraction and isolation from *Tinospora sinensis*, as well as a general framework for its quantification.

Extraction and Isolation of Compounds from *Tinospora sinensis*

While a specific protocol for the isolation of **Tanegoside** is not detailed in the available literature, a general method for the fractionation of chemical constituents from the stems of *Tinospora sinensis* provides a foundational approach. This process typically involves solvent extraction followed by chromatographic separation.[3][6]

Workflow for General Compound Isolation from *Tinospora sinensis*





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